

Long-term storage and handling of calcium 1-glycerophosphate powder

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Compound of Interest

Compound Name: Calcium 1-glycerophosphate

Cat. No.: B073322

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Technical Support Center: Calcium 1-Glycerophosphate Powder

For Researchers, Scientists, and Drug Development Professionals

This technical support center provides comprehensive guidance on the long-term storage, handling, and troubleshooting of **calcium 1-glycerophosphate** powder in a laboratory setting.

Frequently Asked Questions (FAQs)

Q1: What is **Calcium 1-Glycerophosphate** and what are its common applications in research?

A1: **Calcium 1-glycerophosphate** is a calcium salt of glycerophosphoric acid. In commercial preparations, it is typically a mixture of the alpha and beta isomers.[1][2][3][4] It serves as a highly bioavailable source of both calcium and phosphate.[5] In research, its primary applications include:

- **Osteogenic Differentiation:** It is a critical component of osteogenic media, providing the necessary phosphate for the mineralization of the extracellular matrix by osteoblasts.[6][7]
- **Cell Culture Supplement:** It is used as a phosphate source in various cell culture applications.

- Dental Research: It is investigated for its role in enamel remineralization and preventing dental caries.[5]

Q2: What are the recommended long-term storage conditions for **calcium 1-glycerophosphate** powder?

A2: **Calcium 1-glycerophosphate** powder is hygroscopic, meaning it readily absorbs moisture from the air.[4] To ensure its stability and longevity, it should be stored in a tightly sealed container in a cool, dry, and well-ventilated area, protected from light and heat.[2] The recommended storage temperature is controlled room temperature.

Q3: The powder in my container has formed clumps. Is it still usable?

A3: Clumping is a common issue with hygroscopic powders like **calcium 1-glycerophosphate** and is usually caused by moisture absorption.[1][8] The powder is likely still usable, but the clumps will make accurate weighing difficult. To address this, you can gently break up the clumps with a sterile spatula inside a low-humidity environment (e.g., a glove box or a desiccator). To prevent future clumping, ensure the container is always tightly sealed immediately after use and consider storing it in a desiccator.

Q4: How do I properly prepare a stock solution of **calcium 1-glycerophosphate**?

A4: **Calcium 1-glycerophosphate** is sparingly soluble in water, with a solubility of approximately 1g in 50mL of water at 25°C.[4] It is practically insoluble in ethanol.[3][4] Notably, its solubility in water increases at lower temperatures. For a detailed protocol, please refer to the "Experimental Protocols" section below.

Q5: My **calcium 1-glycerophosphate** solution appears cloudy or has formed a precipitate. What should I do?

A5: Cloudiness or precipitation can occur for several reasons:

- Concentration: You may have exceeded the solubility limit at the current temperature.
- pH: The pH of your solution can affect solubility.

- Interaction with other ions: In complex solutions like cell culture media, calcium can precipitate with other components, such as phosphates. Refer to the "Troubleshooting Guide: Solution Preparation" for detailed steps to resolve this issue.

Data Presentation

Physicochemical Properties

Property	Value	Citations
Appearance	Fine, white or almost white, odorless, almost tasteless, hygroscopic powder.	[3] [4]
Molecular Formula	$C_3H_7CaO_6P$	[5]
Molecular Weight	210.14 g/mol	[5]
Calcium Content	18.6% to 19.4% (on dried basis)	[2]
Solubility in Water	Sparingly soluble; approx. 2 g/100 mL at 25°C. More soluble at lower temperatures. Increased solubility with citric or lactic acid.	[4] [9]
Solubility in Ethanol	Practically insoluble.	[3] [4]
pH of Aqueous Solution	Alkaline.	[9]
Stability	Stable under recommended storage conditions. Decomposes at temperatures above 170°C.	[6] [10]
Incompatibilities	Strong oxidizing agents.	[6]

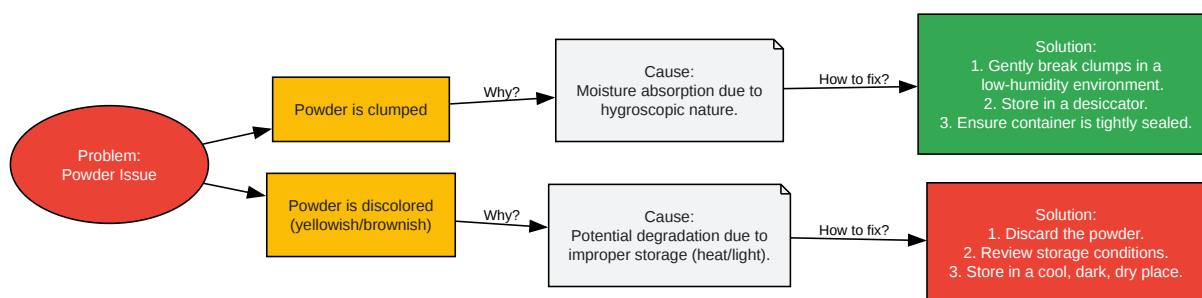
Solubility Data

Temperature	Solubility in Water (g/100 mL)
~20°C	~3.0 - 3.2
25°C	~2.0

Note: The solubility of calcium glycerophosphate in water is inversely dependent on temperature; it is more soluble in colder water. Data is compiled from various sources and should be considered approximate.^{[4][9][11]}

Troubleshooting Guides

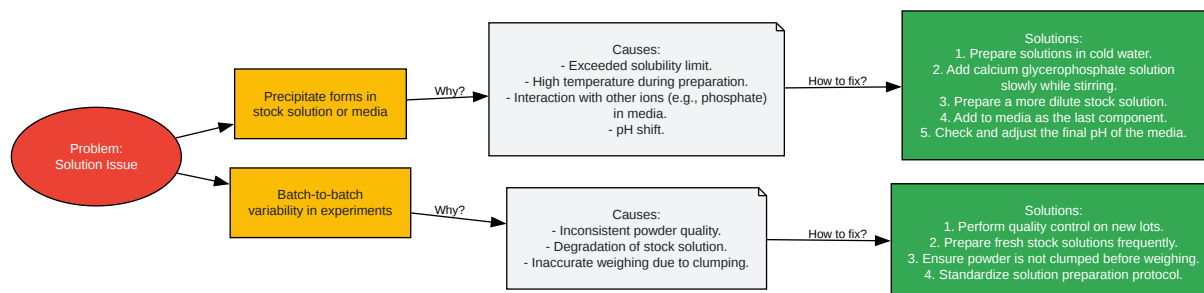
Powder Handling & Storage



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Troubleshooting common issues with **calcium 1-glycerophosphate** powder.

Solution Preparation & Use



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Troubleshooting issues during solution preparation and experimental use.

Experimental Protocols

Protocol 1: Preparation of a 200 mM Calcium 1-Glycerophosphate Stock Solution

Materials:

- Calcium 1-glycerophosphate powder
- High-purity, sterile water
- Sterile conical tubes
- 0.22 µm sterile filter

Methodology:

- Weighing: In a sterile environment, accurately weigh 6.12 g of **calcium 1-glycerophosphate** powder (for the pentahydrate form with MW ~306 g/mol , adjust based on the exact molecular weight on your product's certificate of analysis).

- **Dissolution:** Add the powder to a sterile conical tube containing approximately 80 mL of cold (4-8°C) sterile water. The use of cold water is recommended as solubility is higher at lower temperatures.
- **Mixing:** Vortex or stir the solution until the powder is completely dissolved. This may take some time. Gentle warming to room temperature can be done after initial dissolution in the cold.
- **Volume Adjustment:** Once fully dissolved, bring the final volume to 100 mL with sterile water.
- **Sterilization:** Sterilize the solution by passing it through a 0.22 µm filter into a new sterile container.
- **Storage:** Aliquot the sterile stock solution into smaller, single-use volumes and store at -20°C. Stored this way, the solution should be stable for up to 3 months.^[12] Avoid repeated freeze-thaw cycles. For daily use, an aliquot can be kept at 2-8°C for no more than a day.^[13]

Protocol 2: Preparation of Osteogenic Differentiation Medium

Materials:

- Basal medium (e.g., DMEM-low glucose)
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin
- L-Glutamine
- Dexamethasone stock solution (e.g., 1 mM in ethanol)
- Ascorbic acid 2-phosphate stock solution (e.g., 100 mM in water)
- **Calcium 1-glycerophosphate** stock solution (e.g., 200 mM from Protocol 1)

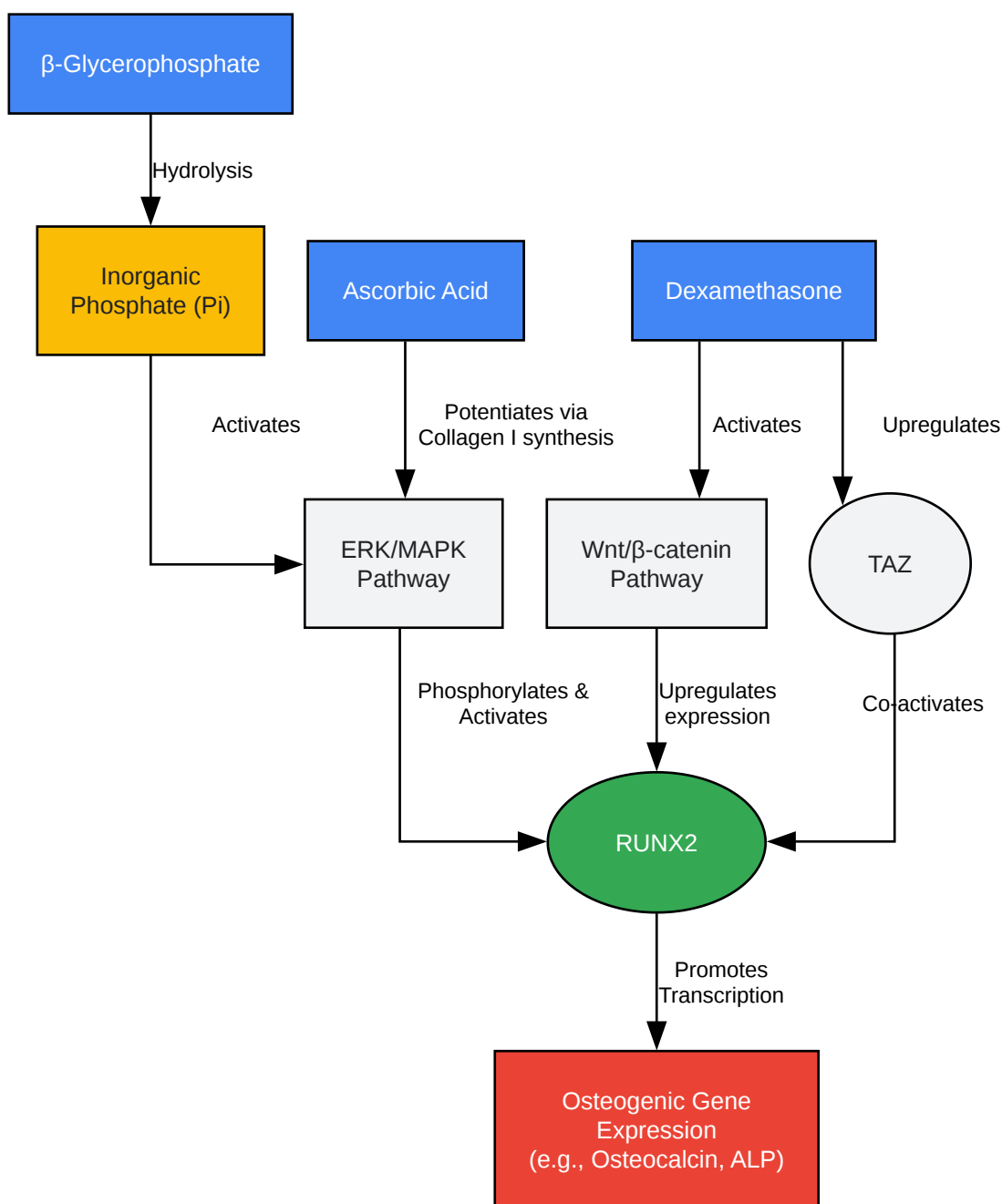
Methodology:

- **Prepare Basal Medium:** To 87 mL of DMEM-low glucose, add 10 mL of FBS, 1 mL of Penicillin-Streptomycin, and 1 mL of L-Glutamine.
- **Add Supplements:** To the complete basal medium, add the following supplements to achieve the desired final concentrations:
 - **Dexamethasone:** Add 1 μ L of a 1 mM stock solution for a final concentration of 0.1 μ M.
 - **Ascorbic acid 2-phosphate:** Add 20 μ L of a 100 mM stock solution for a final concentration of 0.2 mM.
 - **β -Glycerophosphate:** Add 500 μ L of a 200 mM stock solution for a final concentration of 10 mM.
- **Mixing and Storage:** Gently mix the final osteogenic differentiation medium. The medium can be stored at 2-8°C for up to two weeks. It is recommended to change the medium on the cells every 2-3 days.

Signaling Pathway & Workflow Visualizations

Osteogenic Differentiation Signaling Pathway

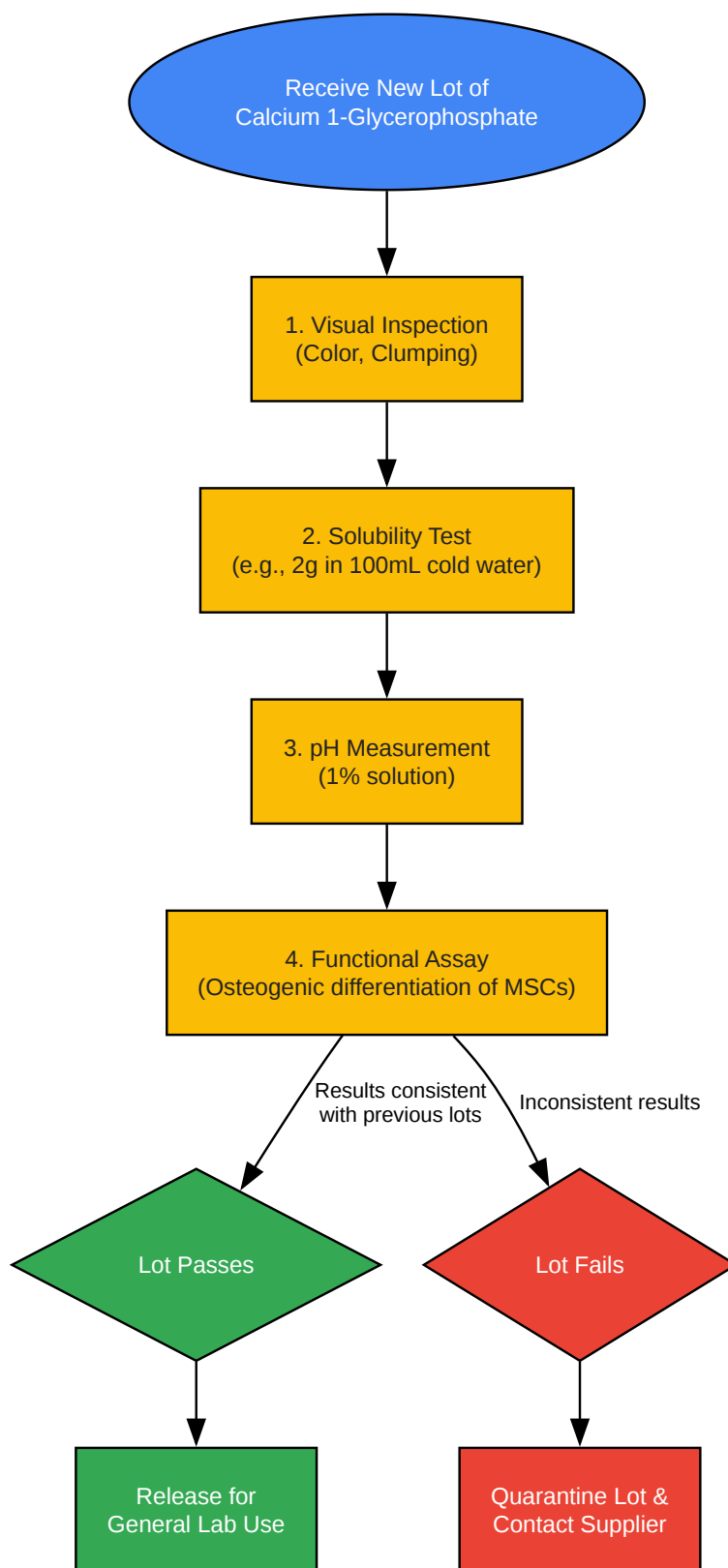
Beta-glycerophosphate serves as a source of inorganic phosphate (Pi), which enters the cell and acts as a signaling molecule.^[14] This, in conjunction with signals from dexamethasone and ascorbic acid, converges on the transcription factor Runx2, a master regulator of osteogenesis.^{[2][14][15]}



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Simplified signaling cascade in osteogenic differentiation.

Experimental Workflow: Quality Control of New Powder Lot



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Workflow for quality control of incoming **calcium 1-glycerophosphate** lots.

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